

Physicochemical Properties and Solubility of Econazole Nitrate

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Compound Focus: Econazole Nitrate

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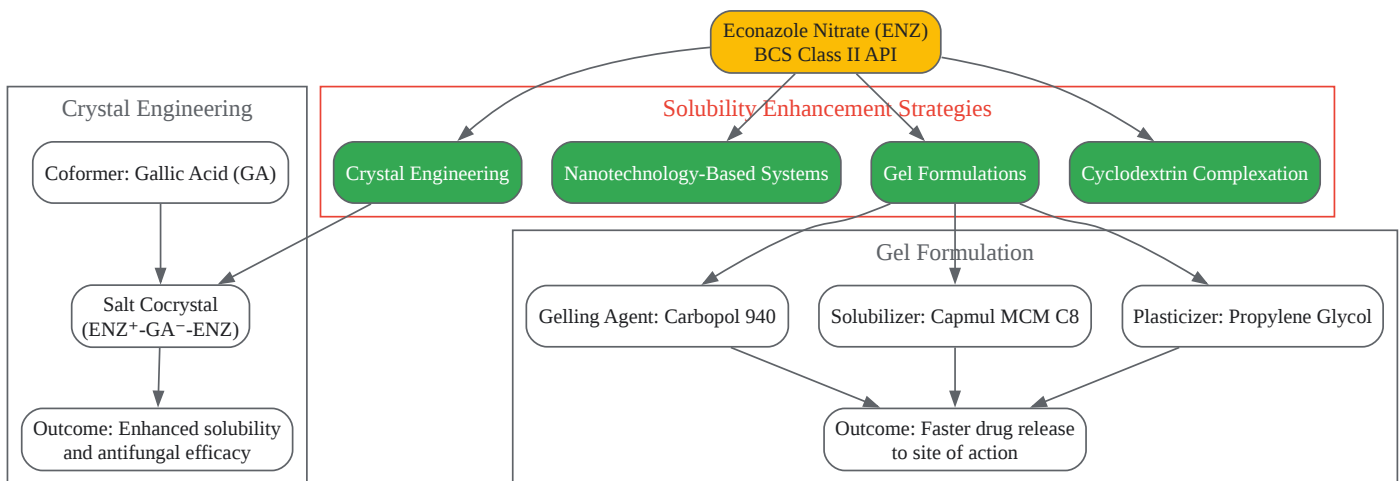
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Econazole Nitrate is a broad-spectrum antifungal drug. Its poor solubility is a major focus of research and development efforts [1] [2].

Property	Description / Value
Chemical Name	1-[2-[(4-chlorophenyl)methoxy]-2-(2,4-dichlorophenyl)ethyl]imidazole mononitrate [3] [4]
Molecular Formula	C ₁₈ H ₁₅ Cl ₃ N ₂ O·HNO ₃ [3] [5]
Molecular Weight	444.7 g/mol [3] [5]
pKa	Information not located in available literature
Solubility in Water	Very low (<0.1 g/100 mL at 19 °C) [3]
Solubility in Organic Solvents	Soluble in DMSO (≥20.35 mg/mL) and Ethanol (≥9.6 mg/mL) [5]
BCS Classification	Class II (Low solubility, high permeability) [1]

Strategies to Enhance Solubility and Formulation

Researchers employ various techniques to improve the dissolution and efficacy of **Econazole Nitrate**. The following diagram illustrates the primary strategies explored.



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Key strategies to overcome **Econazole Nitrate** solubility limitations include crystal engineering, gel formulations, nanotechnology, and cyclodextrin complexation [1] [2].

Crystal Engineering: Salt Cocystals

A promising approach is the creation of a salt cocystal with Gallic Acid (GA), which synergistically improves properties [2].

- **Objective:** To improve the dissolution rate and apparent solubility of ENZ through supramolecular assembly [2].
- **Method: Solvent Drop Grinding**
 - **Stoichiometry:** Combine ENZ and GA in a 2:1 molar ratio.
 - **Grinding:** Mechanochemically grind the mixture with a small volume of a water-ethanol solvent mixture in a ball mill for 45-60 minutes.

- **Isolation:** The resulting solid is filtered, washed with cold solvent, and dried under vacuum to obtain the final salt cocrystal (ENZ⁺-GA⁻-ENZ) [2].
- **Key Findings:** This salt cocrystal demonstrated significantly enhanced dissolution rate and improved antifungal efficacy compared to pure ENZ [2].

Gel-Based Formulations

Topical gels are a favorable delivery system for **Econazole Nitrate**, offering advantages over creams [1].

- **Objective:** To develop a stable, topical gel that provides quicker drug release to the infection site [1].
- **Method: Gel Formulation with Carbopol**
 - **Drug Solution:** First, dissolve **Econazole Nitrate** in a mixture of propylene glycol (plasticizer) and Capmul MCM C8 (solubilizer and emollient).
 - **Gel Base:** Disperse Carbopol 940 (a gelling agent) in purified water.
 - **Combination:** Slowly add the drug solution to the Carbopol dispersion with stirring.
 - **Neutralization:** Adjust the pH to approximately 6.0 using triethanolamine, which triggers the formation of a transparent, viscous gel [1].
- **Key Findings:** The release of **Econazole Nitrate** from these gels follows the Korsmeyer-Peppas model, indicating that drug release is controlled by a combination of diffusion and polymer matrix swelling [1].

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